

Purity Analysis of 9H-Fluorene-2-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 9H-Fluorene-2-carbaldehyde

Cat. No.: B1198980

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the purity analysis of **9H-Fluorene-2-carbaldehyde**, a key intermediate in the synthesis of various organic materials and pharmaceutical compounds. This document outlines standard analytical methodologies, data presentation, and potential impurity profiles to ensure the quality and consistency of **9H-Fluorene-2-carbaldehyde** used in research and development.

Introduction

9H-Fluorene-2-carbaldehyde (CAS No: 30084-90-3) is a derivative of fluorene, a polycyclic aromatic hydrocarbon. The purity of this compound is critical for its intended applications, as impurities can affect reaction yields, product quality, and in the case of drug development, safety and efficacy. This guide details the common analytical techniques employed to determine the purity of **9H-Fluorene-2-carbaldehyde** and to identify and quantify any potential impurities.

Physicochemical Properties

A summary of the key physicochemical properties of **9H-Fluorene-2-carbaldehyde** is presented in the table below. These properties are essential for the development of analytical methods.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₀ O	--INVALID-LINK--
Molecular Weight	194.23 g/mol	--INVALID-LINK--
Melting Point	83-85 °C	--INVALID-LINK--
Appearance	Light yellow to white powder	--INVALID-LINK--
Solubility	Soluble in many organic solvents	[Various sources]

Analytical Techniques for Purity Assessment

A multi-faceted approach is typically employed for the comprehensive purity analysis of **9H-Fluorene-2-carbaldehyde**. The primary techniques include High-Performance Liquid Chromatography (HPLC) for quantitative analysis and the identification of non-volatile impurities, and Gas Chromatography (GC) for volatile impurities and residual solvents. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are used for structural confirmation and impurity identification.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary method for determining the purity of **9H-Fluorene-2-carbaldehyde** and quantifying impurities. A reversed-phase method is typically employed.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water is commonly used.
 - Solvent A: Water
 - Solvent B: Acetonitrile
- Gradient Program:

Time (min)	% Solvent A	% Solvent B
0	50	50
20	10	90
25	10	90
26	50	50

| 30 | 50 | 50 |

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 30 $^{\circ}$ C.
- Detection: UV at 254 nm.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a concentration of approximately 1 mg/mL.

Gas Chromatography (GC)

GC coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS) is used to analyze for volatile impurities and residual solvents.

- Instrumentation: A gas chromatograph with an FID or MS detector.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m).
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Injector Temperature: 250 $^{\circ}$ C.
- Oven Temperature Program:
 - Initial Temperature: 50 $^{\circ}$ C, hold for 2 minutes.

- Ramp: 10 °C/min to 280 °C.
- Final Hold: Hold at 280 °C for 5 minutes.
- Detector Temperature: 300 °C (FID) or MS transfer line at 280 °C.
- Injection Mode: Split (e.g., 50:1).
- Injection Volume: 1 µL.
- Sample Preparation: Dissolve the sample in a suitable solvent (e.g., dichloromethane) to a concentration of approximately 10 mg/mL.

Spectroscopic Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used for structural confirmation and to detect impurities with different chemical shifts. The sample is typically dissolved in a deuterated solvent such as CDCl_3 .
- Mass Spectrometry (MS): Provides information on the molecular weight of the compound and its fragmentation pattern, which is useful for confirming the identity and identifying unknown impurities when coupled with a chromatographic separation technique (GC-MS or LC-MS).

Impurity Profiling

Potential impurities in **9H-Fluorene-2-carbaldehyde** can originate from the starting materials, by-products of the synthesis, or degradation products. Common synthesis routes include the oxidation of 9H-fluorene or the formylation of fluorene.

Potential Impurities:

Impurity	Potential Source
9H-Fluorene	Unreacted starting material
9-Fluorenone	Over-oxidation of 9H-fluorene
9H-Fluorene-2-carboxylic acid	Oxidation of the aldehyde
Residual Solvents	From synthesis and purification

Data Presentation

Quantitative data from the purity analysis should be summarized in a clear and concise table.

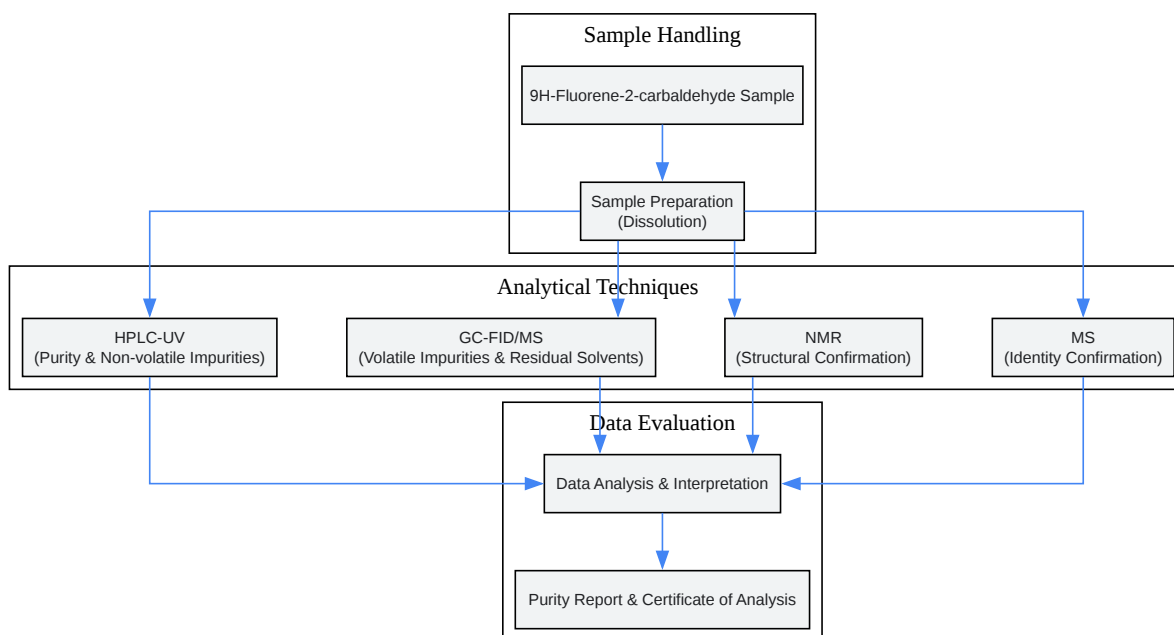
Table of Purity and Impurity Data (Example):

Analytical Method	Parameter	Specification	Result
HPLC	Purity (Area %)	$\geq 99.0\%$	99.5%
HPLC	Impurity 1 (9H-Fluorene)	$\leq 0.2\%$	0.1%
HPLC	Impurity 2 (9-Fluorenone)	$\leq 0.3\%$	0.2%
HPLC	Total Impurities	$\leq 1.0\%$	0.5%
GC	Residual Solvents	As per ICH Q3C	Complies

Visualizations

Analytical Workflow

The following diagram illustrates the general workflow for the purity analysis of **9H-Fluorene-2-carbaldehyde**.

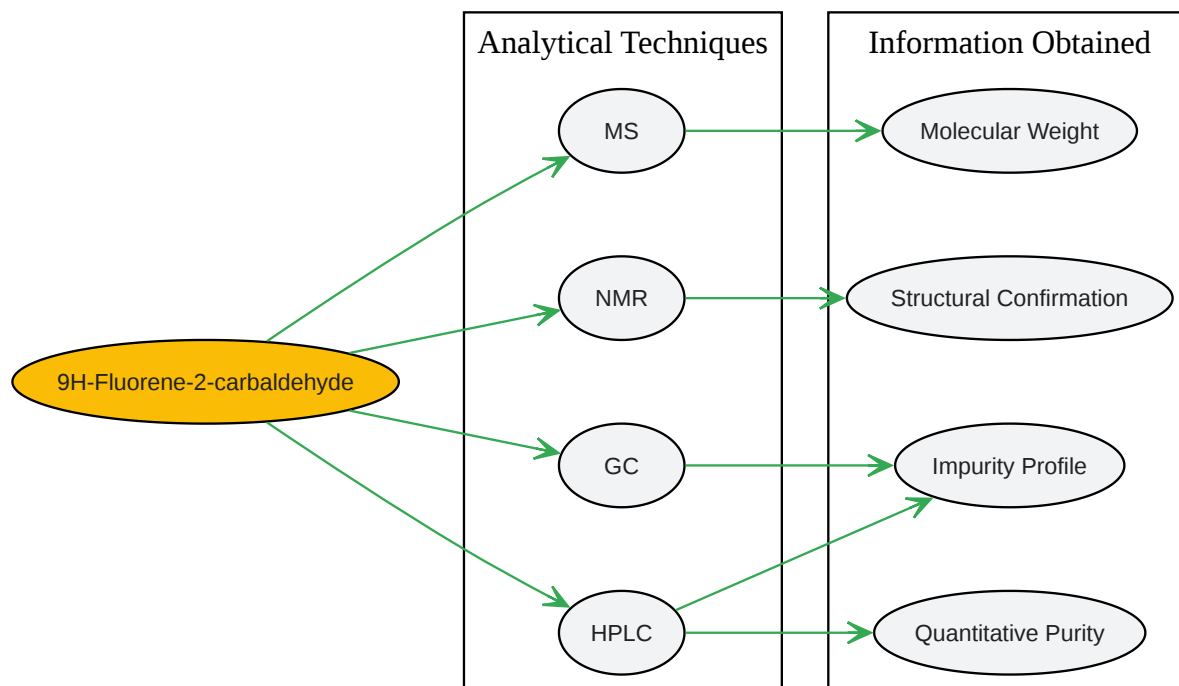


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Caption: Workflow for Purity Analysis of **9H-Fluorene-2-carbaldehyde**.

Logical Relationship of Analytical Techniques

This diagram shows the relationship between the different analytical techniques and the information they provide.



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Caption: Relationship between Analytical Techniques and Information Obtained.

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